

Beryllium Diiodide as a Catalyst in Organic Reactions: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Beryllium diiodide*

Cat. No.: *B1593921*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Beryllium diiodide (BeI_2), an inorganic compound with a high charge density and strong Lewis acidity, presents a theoretical potential for applications in organic catalysis. However, a comprehensive review of the current scientific literature reveals a significant gap in research specifically detailing its use as a catalyst in organic reactions. The inherent toxicity of beryllium and its compounds has likely limited extensive investigation into its catalytic activities. This document summarizes the known properties of **beryllium diiodide**, outlines its synthesis, and explores its potential, though currently unvalidated, applications in organic synthesis based on its chemical characteristics. The information provided is intended to serve as a foundational resource for researchers interested in exploring this uncharted area of catalysis.

Properties of Beryllium Diiodide

Beryllium diiodide is a hygroscopic, colorless, needle-like crystalline solid.[1] The beryllium cation (Be^{2+}) in BeI_2 possesses the highest known charge density, making it a very strong Lewis acid.[1] This inherent Lewis acidity is the primary characteristic that suggests its potential as a catalyst in organic reactions.

Table 1: Physicochemical Properties of **Beryllium Diiodide**

Property	Value	Reference
Chemical Formula	BeI ₂	[1]
Molar Mass	262.82112 g/mol	[2]
Appearance	Colorless needle-like crystals	[1]
Density	4.325 g/cm ³	[1]
Melting Point	480 °C	[1]
Boiling Point	590 °C	[1]
Solubility	Reacts with water; soluble in ethanol and diethyl ether	[1]

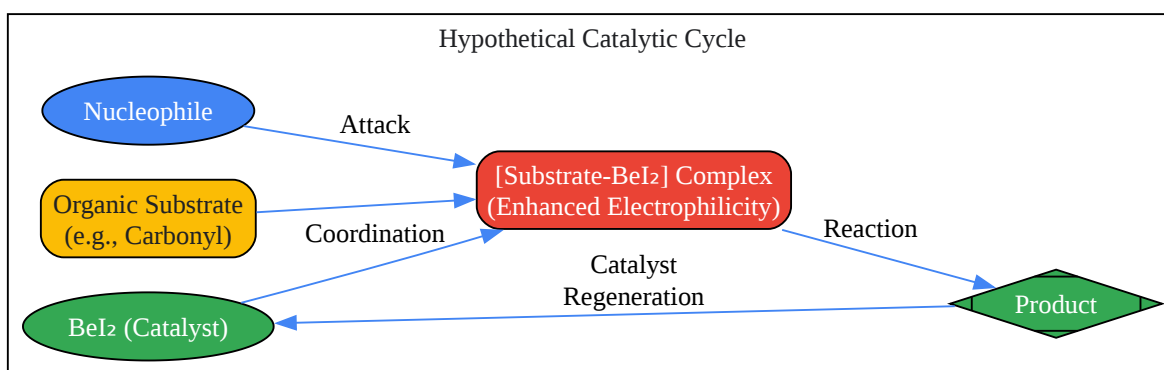
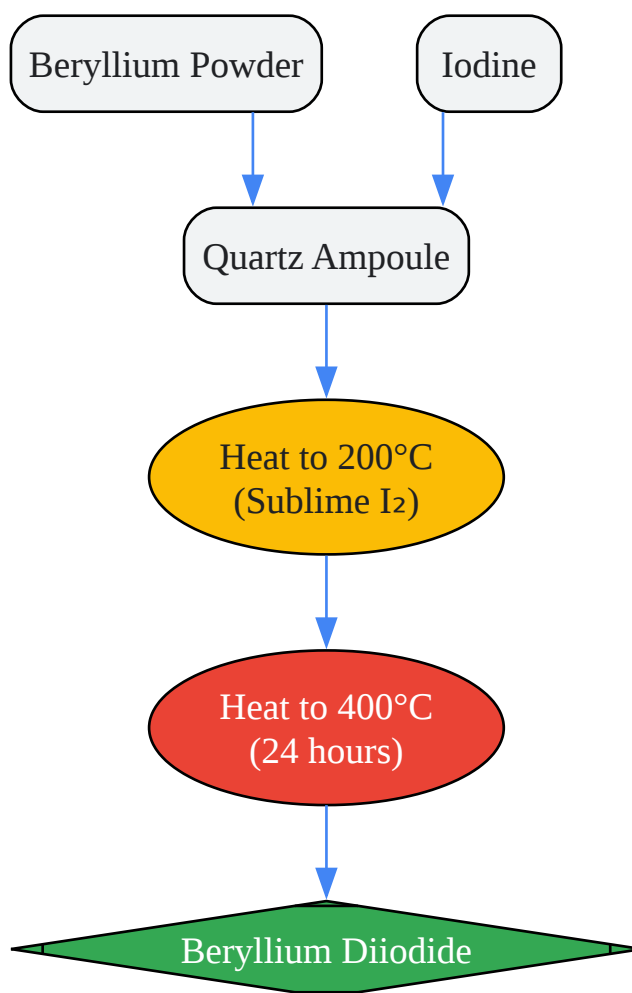
Synthesis of Beryllium Diiodide

The synthesis of anhydrous **beryllium diiodide** can be achieved through the direct reaction of beryllium metal with elemental iodine at elevated temperatures.[1] A more recent, simplified laboratory-scale synthesis has also been reported.[3]

Experimental Protocol: Synthesis of Beryllium Diiodide from Elements[3]

Caution: Beryllium and its compounds are toxic and carcinogenic. All manipulations should be performed in a well-ventilated fume hood with appropriate personal protective equipment.

- Place beryllium powder and elemental iodine in a quartz ampoule.
- Seal the ampoule under vacuum.
- Heat the mixture to 200 °C to sublime the iodine, separating it from the beryllium powder. This step is crucial to prevent explosive reactions upon direct contact at high temperatures.
- Increase the temperature of the reaction vessel to 400 °C and maintain for 24 hours.
- After cooling, the product, **beryllium diiodide**, can be purified by sublimation.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Beryllium iodide - Wikipedia [en.wikipedia.org]
- 2. beryllium diiodide [webbook.nist.gov]
- 3. Simple Synthesis of Beryllium Halides - ChemistryViews [chemistryviews.org]
- To cite this document: BenchChem. [Beryllium Diiodide as a Catalyst in Organic Reactions: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1593921#beryllium-diiodide-as-a-catalyst-in-organic-reactions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

